

erythrocentaurin IC50 comparison antidiabetic compounds

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Compound Focus: Erythrocentaurin

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Comparative IC50 Data of Antidiabetic Compounds

The table below summarizes the key quantitative data found in the search results for different compounds and their targets relevant to diabetes management.

Compound Name	Target / Assay	IC50 Value	Experimental Model	Citation
Erythrocentaurin	α -amylase inhibition	1.67 ± 0.28 mg/mL	<i>In vitro</i> assay	[1]
Quercitrin	α -glucosidase inhibition	7.6 μ g/mL	<i>In vitro</i> assay	[2]
Gallic Acid	α -glucosidase inhibition	8.2 μ g/mL	<i>In vitro</i> assay	[2]
Quercetin	AGEs inhibition (non-oxidative assay)	0.04 mg/mL	<i>In vitro</i> assay	[2]
Quercitrin	AGEs inhibition (non-oxidative assay)	0.05 mg/mL	<i>In vitro</i> assay	[2]

Compound Name	Target / Assay	IC50 Value	Experimental Model	Citation
Quercetin	AGEs inhibition (oxidative assay)	0.051 mg/mL	<i>In vitro</i> assay	[2]
Chlorogenic Acid	HBV DNA replication (as a proxy for antiviral/ metabolic activity)	5.5 μ M	HepG 2.2.15 cell line	[3]

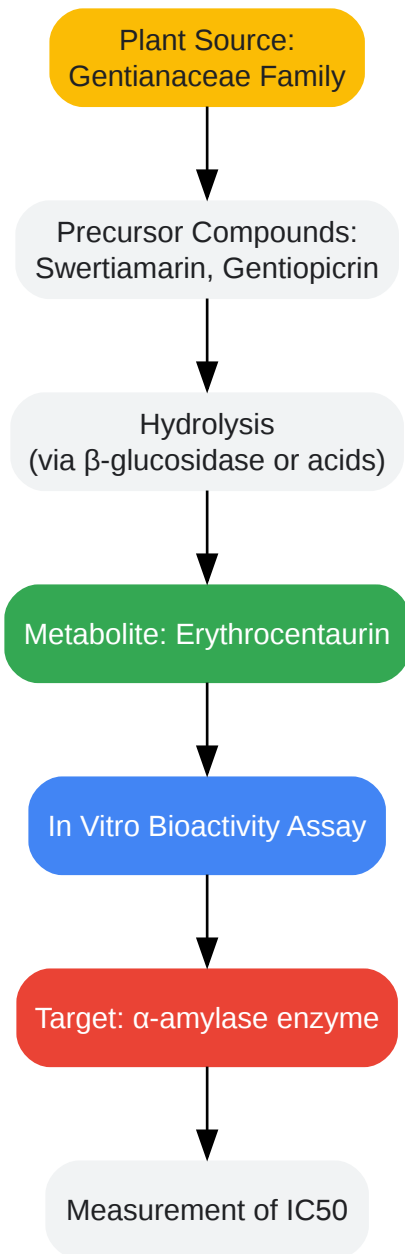
Experimental Protocol Details

For the key assays mentioned above, here are the methodologies gathered from the search results:

- **α -Amylase Inhibition Assay (Relevant to Erythrocentaurin):** The search results confirm that **Erythrocentaurin** exhibits "concentration-dependent α -amylase inhibition," but the specific detailed experimental protocol (such as reagent concentrations, incubation times, temperature) was not provided in the available articles [1].
- **α -Glucosidase Inhibition Assay:** The molecular docking studies for α -glucosidase inhibition were performed using the transcriptional regulator **3TOP**. Compounds like quercetin showed high binding affinity, forming multiple hydrogen bonds with residues such as Pro686, Trp685, and Glu682 [2].
- **AGEs (Advanced Glycation End-products) Inhibition Assay:** The activity was evaluated using both **non-oxidative** and **oxidative** assays. In the non-oxidative assay, BSA was incubated with fructose for 7 days, while the oxidative assay involved incubating BSA with glucose for 3 weeks. The formation of AGEs was measured by evaluating fluorescence [2].
- **Cell-Based Anti-HBV Assay:** The anti-HBV activity of compounds like chlorogenic acid was tested **in vitro** using the **HepG 2.2.15 cell line**, which constitutively expresses HBV. The secretions of HBsAg, HBeAg, and HBV DNA replication were measured to determine the inhibitory effects and selectivity index (SI) [3].

Origin and Testing Workflow of Erythrocentaurin

Erythrocentaurin is a metabolite derived from secoiridoid glucosides found in plants from the Gentianaceae family. The following diagram outlines its origin and the general workflow for assessing its antidiabetic potential.



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Interpretation and Research Considerations

- **Data Gap Notice:** The current data is insufficient for a direct, like-for-like comparison of **Erythrocentaurin** against the other listed compounds. A robust comparison would require IC50 values for all compounds tested in the same assay (e.g., α-amylase inhibition) under identical experimental conditions.

- **Mechanistic Context:** The antidiabetic potential of the compared compounds arises from different mechanisms. While **Erythrocentaurin** and Acarbose (a common drug) target **α -amylase**, compounds like Quercitrin and Gallic acid are more potent against **α -glucosidase**. Flavonoids like Quercetin also show strong activity in inhibiting **AGEs**, which are linked to diabetic complications [2].
- **Bioavailability Consideration:** It's noteworthy that **Erythrocentaurin** is a metabolite of secoiridoid glucosides like swertiamarin and gentiopicroside. These parent compounds are often poorly bioavailable but are metabolized by intestinal flora into active compounds such as **Erythrocentaurin**, which may then exert the observed biological effects [4] [5] [6].

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References

1. | Antifection | TargetMol Erythrocentaurin [targetmol.com]
2. Evaluation of Major Constituents of Medicinally Important ... [pmc.ncbi.nlm.nih.gov]
3. The Progress of Anti-HBV Constituents from Medicinal ... [pmc.ncbi.nlm.nih.gov]
4. Gentiopicroside—An Insight into Its Pharmacological ... - PMC [pmc.ncbi.nlm.nih.gov]
5. In vitro and in vivo transformations of Centaurium erythraea ... [sciencedirect.com]
6. Progress in Pharmacokinetics, Pharmacological Effects, ... [mdpi.com]

To cite this document: Smolecule. [erythrocentaurin IC50 comparison antidiabetic compounds].

Smolecule, [2026]. [Online PDF]. Available at:

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